

# An In-depth Technical Guide to the Thermal Properties of Raw Butyl Rubber

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## Compound of Interest

Compound Name: Butyl rubber

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core thermal properties of raw **butyl rubber** (IIR), a copolymer of isobutylene and a small amount of isoprene. A thorough understanding of these properties is critical for applications ranging from pharmaceutical stoppers and seals, where thermal stability and integrity are paramount, to various industrial uses that demand specific thermal performance characteristics. This document details key thermal parameters, outlines the standardized experimental methodologies for their determination, and presents the data in a clear, comparative format.

## Core Thermal Properties of Butyl Rubber

The thermal behavior of a polymer like **butyl rubber** dictates its operational range and suitability for specific applications. The key properties include its response to temperature changes (glass transition, expansion) and its ability to manage thermal energy (conductivity, heat capacity, and stability at elevated temperatures).

Data Presentation: Summary of Thermal Properties

The following table summarizes the key quantitative thermal properties of raw **butyl rubber**, compiled from various technical sources. It is important to note that these values can be influenced by the specific grade of the rubber, its molecular weight, and the presence of any additives.

Thermal Property	Typical Value Range	Units	Notes
Glass Transition Temperature (Tg)	-65 to -50	°C	The temperature at which the rubber transitions from a rigid, glassy state to a more flexible, rubbery state.[1][2][3][4][5]
Melting Point	Not applicable	N/A	As an amorphous polymer, butyl rubber does not have a distinct melting point but rather a softening point. Some sources report a softening range of -54°C to -12°C.[1]
Thermal Conductivity (k)	0.13 to 0.23	W/(m·K)	Butyl rubber is a thermal insulator with low conductivity.[5][6][7] The value tends to decrease at lower temperatures.[8]
Specific Heat Capacity (Cp)	1600 to 1950	J/(kg·K)	Represents the amount of heat required to raise the temperature of a unit mass of the material by one degree.[5][7]
Thermal Decomposition Temperature	Onset ~200 - 205	°C	The temperature at which the polymer begins to chemically degrade.[2] Significant decomposition occurs at higher

temperatures (330-390°C).[9]

Coefficient of Linear Thermal Expansion (CLTE)

~112 (for a specific composite)

ppm/°C (x 10<sup>-6</sup>/°C)

Raw butyl rubber has a high CLTE compared to metals and ceramics.[10][11] The value is highly dependent on the specific compound formulation.

## Glass Transition Temperature (Tg) and Specific Heat Capacity (Cp)

The glass transition temperature (Tg) is a critical parameter that defines the lower service temperature limit of **butyl rubber**. Below its Tg, the material becomes hard and brittle. **Butyl rubber**'s low Tg, typically between -65°C and -50°C, allows it to remain flexible at low temperatures.[1][3][4][5]

The specific heat capacity (Cp) quantifies the amount of heat energy required to raise the temperature of the material.[1] Materials with a higher specific heat capacity can absorb more heat with a smaller rise in temperature.[12] **Butyl rubber**'s specific heat capacity generally falls in the range of 1600 to 1950 J/(kg·K).[5][7]

Experimental Protocol: Differential Scanning Calorimetry (DSC) - ASTM E1269

Both Tg and Cp are accurately determined using Differential Scanning Calorimetry (DSC), following the ASTM E1269 standard.[13][14]

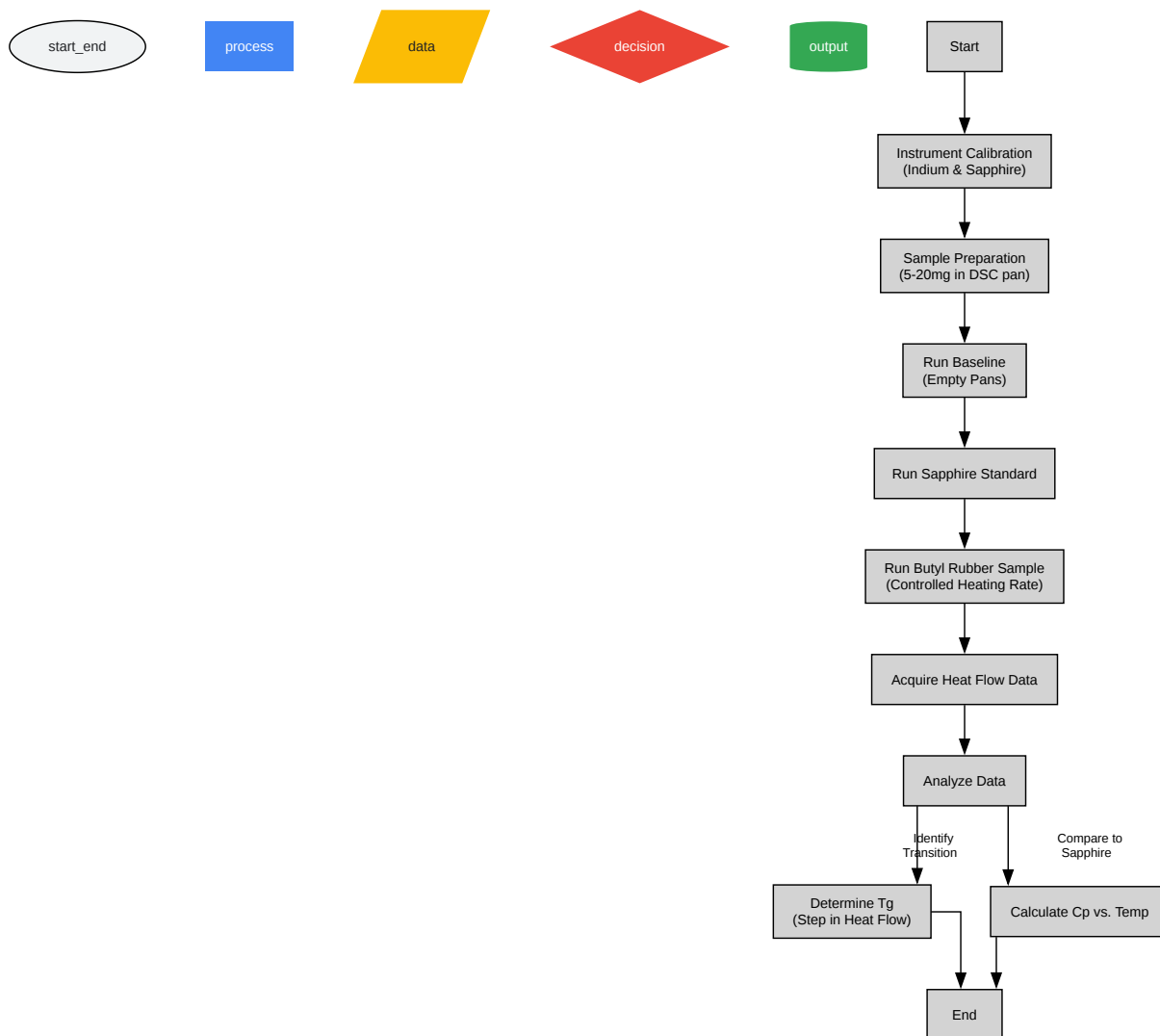
Methodology:

- **Calibration:** The DSC instrument is calibrated for temperature and heat flow using a certified standard, typically indium for temperature and sapphire for heat capacity.[14][15]
- **Sample Preparation:** A small, precisely weighed sample of raw **butyl rubber** (typically 5-20 mg) is hermetically sealed in a DSC pan (e.g., aluminum).[13][14] An empty pan is used as a

reference.

- Measurement: The sample and reference pans are placed in the DSC cell. A baseline is established by running the temperature program with empty pans.[14]
- Sapphire Standard: A run is performed with a sapphire standard of known mass to obtain a calibration factor for Cp calculation.[14][15]
- Sample Analysis: The **butyl rubber** sample is subjected to a controlled temperature program, typically heating at a constant rate (e.g., 10-20°C/min) through the temperature range of interest.[15] An inert atmosphere (e.g., nitrogen) is maintained to prevent oxidation. [15]
- Data Analysis: The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
  - For Tg: The glass transition is observed as a step-like change in the heat flow curve.
  - For Cp: The specific heat capacity is calculated by comparing the heat flow signal from the sample to that of the sapphire standard and the baseline.[14] The result is a plot of Cp as a function of temperature.[13]

Mandatory Visualization: DSC Experimental Workflow



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Caption: Workflow for determining Tg and Cp via DSC (ASTM E1269).

## Thermal Decomposition

Thermal decomposition refers to the chemical degradation of the material at elevated temperatures. The onset of decomposition is a critical parameter for defining the maximum service temperature and processing limits of the rubber. For **butyl rubber**, the onset of thermal decomposition is observed around 200-205°C in an inert atmosphere.[2] More rapid and significant weight loss occurs at temperatures between 330°C and 390°C.[9] Thermal-oxidative degradation (in the presence of air) can occur at lower temperatures and proceeds primarily through chain scission.[16]

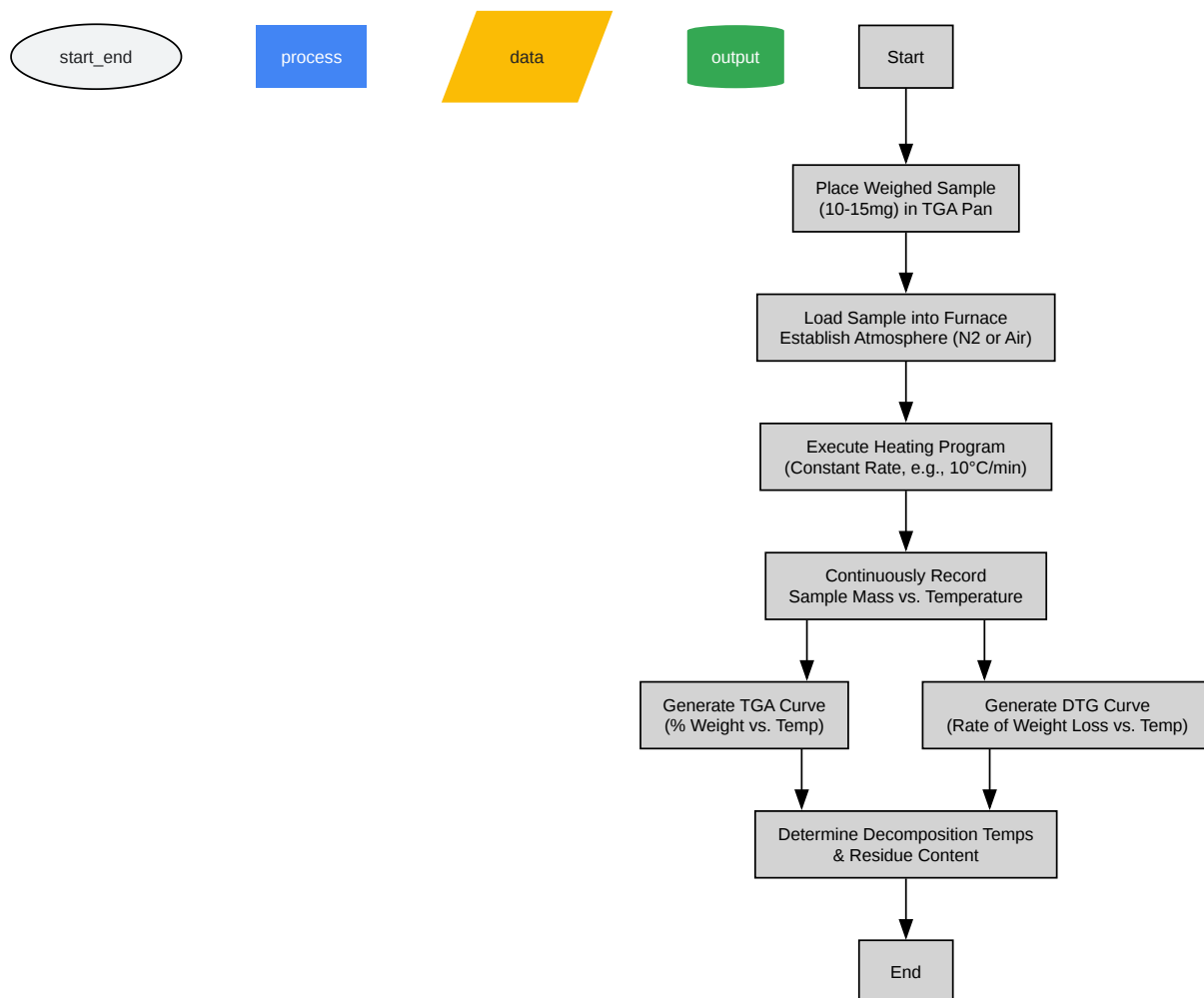
Experimental Protocol: Thermogravimetric Analysis (TGA) - ASTM E1131

The thermal stability and decomposition profile of **butyl rubber** are determined using TGA, as specified in ASTM E1131.[17][18]

Methodology:

- **Sample Preparation:** A small sample (typically 10-15 mg) of the raw **butyl rubber** is placed into a tared TGA sample pan.[17]
- **Instrument Setup:** The sample is placed on a high-precision microbalance within a furnace. The desired atmosphere is established by purging with a specific gas (e.g., nitrogen for inert decomposition, or air for oxidative stability studies) at a controlled flow rate.[17][19]
- **Heating Program:** The furnace heats the sample according to a predefined temperature program, typically a constant heating rate (e.g., 10 or 20°C/min) up to a final temperature (e.g., 800°C).[2][19]
- **Data Collection:** The microbalance continuously records the mass of the sample as a function of temperature and time.
- **Data Analysis:** The resulting data is plotted as a TGA curve (percent weight vs. temperature) and its first derivative, the DTG curve (rate of weight loss vs. temperature).[9] The TGA curve is analyzed to determine the onset temperature of decomposition, temperatures of maximum decomposition rates (from DTG peaks), and the amount of residue at the final temperature.  
[17][18]

## Mandatory Visualization: TGA Experimental Workflow



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Caption: Workflow for determining thermal decomposition via TGA (ASTM E1131).

## Thermal Conductivity (k)

Thermal conductivity is a measure of a material's ability to conduct heat. Materials with low thermal conductivity are good insulators. **Butyl rubber** is considered a thermal insulator, with a low thermal conductivity typically in the range of 0.13 to 0.23 W/(m·K).<sup>[1][5][6][7]</sup> This property makes it suitable for applications requiring thermal insulation, such as seals and gaskets.<sup>[1]</sup>

Experimental Protocol: Guarded Heat Flow Meter - ASTM E1530

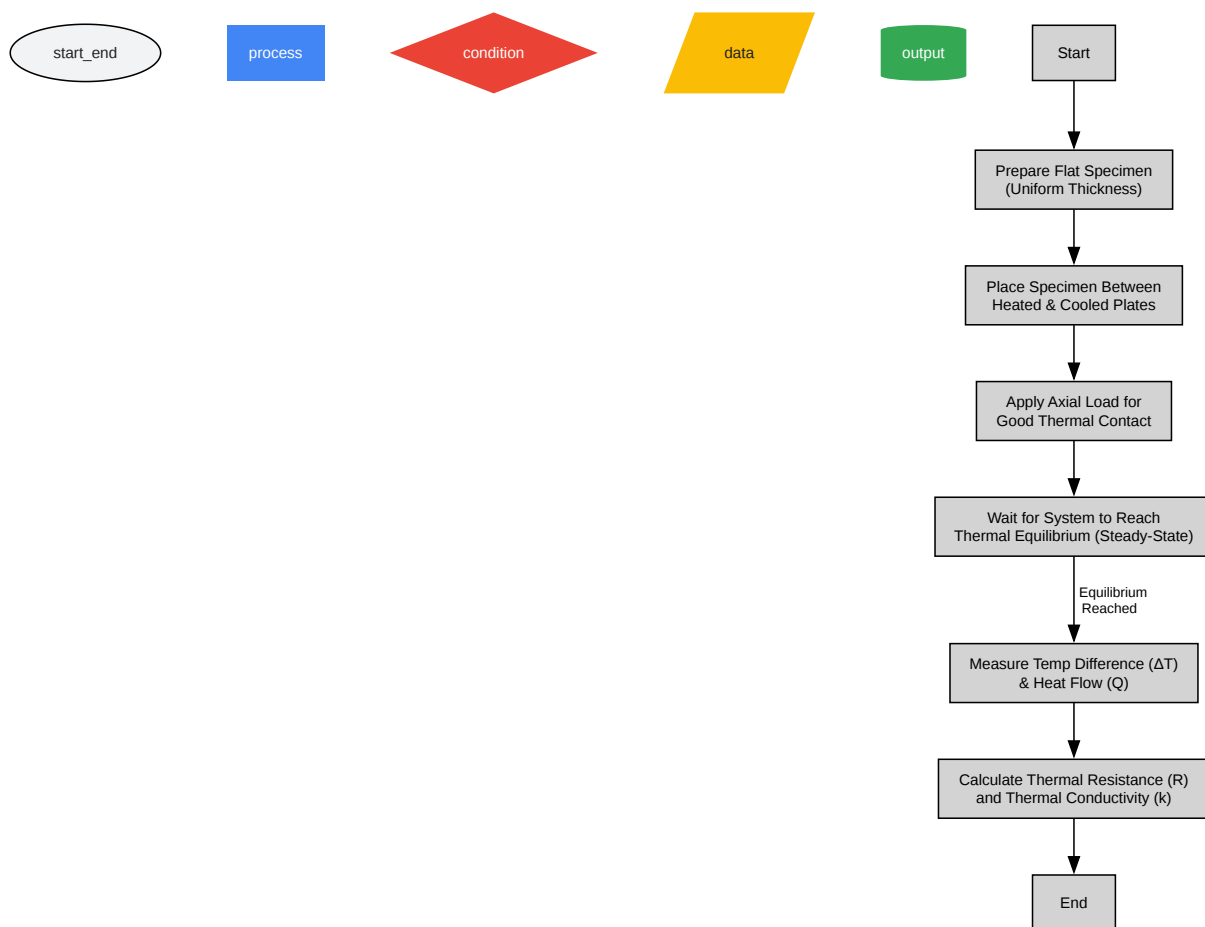
The thermal conductivity of solid materials like **butyl rubber** is commonly measured using a guarded heat flow meter, a steady-state technique described in ASTM E1530.<sup>[20][21]</sup>

Methodology:

- **Sample Preparation:** A flat, smooth specimen of **butyl rubber** with a uniform thickness (typically less than 25 mm) and known dimensions is prepared.<sup>[22]</sup>
- **Instrument Setup:** The specimen is placed between two parallel plates, a heated upper plate and a cooled lower plate, which are maintained at different, constant temperatures. A heat flux transducer is positioned in series with the specimen.<sup>[22]</sup> A guard heater surrounds the test area to minimize radial heat loss and ensure one-dimensional heat flow through the sample.
- **Steady-State Condition:** A constant axial force is applied to ensure good thermal contact. The system is allowed to reach thermal equilibrium (steady-state), where the temperature at all points is constant over time.
- **Measurement:** At steady-state, the temperature difference across the specimen ( $\Delta T$ ) and the heat flow rate ( $Q$ ) through the specimen (measured by the calibrated heat flux transducer) are recorded.
- **Calculation:** The thermal resistance ( $R$ ) of the specimen is calculated. From the resistance and the specimen's thickness ( $L$ ), the thermal conductivity ( $k$ ) is determined using the formula:  $k = L / (R \cdot A)$ , where  $A$  is the cross-sectional area.



## Mandatory Visualization: Guarded Heat Flow Meter Experimental Workflow

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Caption: Workflow for measuring thermal conductivity via Guarded Heat Flow Meter (ASTM E1530).

## Coefficient of Linear Thermal Expansion (CLTE)

The CLTE describes the change in a material's length per unit length for a one-degree change in temperature.[23] Like most polymers, **butyl rubber** has a relatively high CLTE compared to metals, meaning it expands and contracts significantly with temperature changes.[10][24] This is a critical design consideration, especially when **butyl rubber** components are bonded to or constrained by materials with lower CLTE values, as it can induce significant stress. The shrinkage of various rubbers is ranked, with **butyl rubber** having a higher shrinkage rate than natural rubber or neoprene.[10]

Experimental Protocol: Dilatometry - ASTM D696

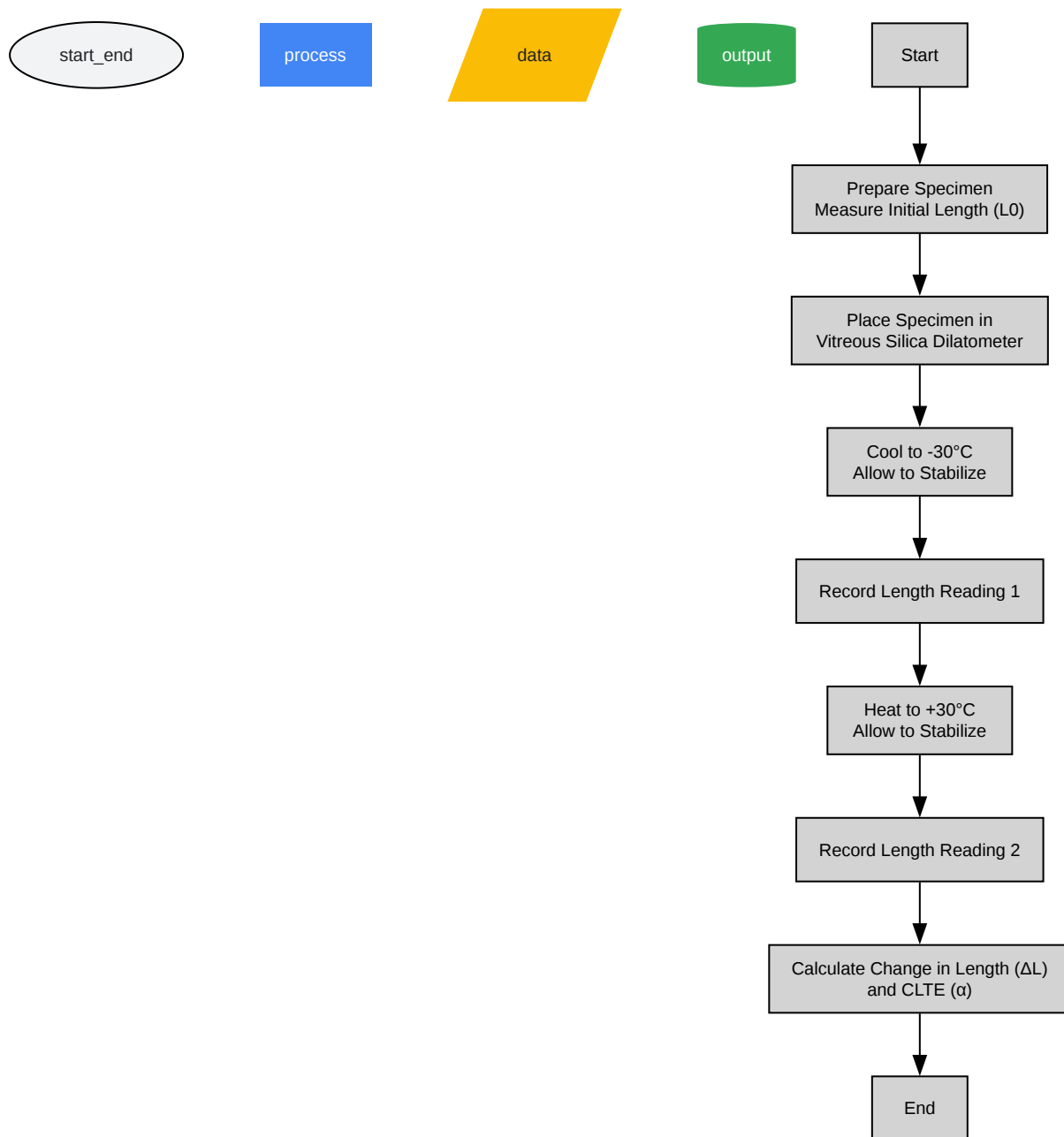
The CLTE of plastics and rubbers is determined using a vitreous silica dilatometer according to the ASTM D696 standard test method.[23][25][26]

Methodology:

- **Sample Preparation:** A specimen of a specific length is prepared and its initial length (L<sub>0</sub>) at room temperature is precisely measured.
- **Instrument Setup:** The specimen is placed inside a vitreous silica tube. A push-rod, also made of vitreous silica (which has a very low and known CLTE), is placed in contact with the specimen. A measuring device, such as a dial gauge or LVDT, is attached to the other end of the rod to detect changes in its position.[23]
- **Temperature Cycling:** The assembly containing the specimen is placed in a temperature-controlled bath or chamber. The standard test method specifies cycling between -30°C and +30°C.[23][27]
- **Measurement:** The specimen is first cooled to -30°C and allowed to reach thermal equilibrium. The reading on the measuring device is recorded. The temperature is then raised to +30°C, and the new reading is recorded after the specimen has stabilized.

- Calculation: The change in the specimen's length ( $\Delta L$ ) is determined from the difference in the readings. The CLTE ( $\alpha$ ) is then calculated using the formula:  $\alpha = \Delta L / (L_0 \cdot \Delta T)$ , where  $\Delta T$  is the temperature change (60°C for the standard test).[\[27\]](#)[\[28\]](#)

Mandatory Visualization: Dilatometry Experimental Workflow



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Caption: Workflow for measuring CLTE via Dilatometry (ASTM D696).

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